Introduction: The Privileged Scaffold of 7-Deazapurine

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Compound of Interest

Compound Name:	*Methyl 7-methyl-7H-pyrrolo[2,3-D]pyrimidine-4-carboxylate*
CAS No.:	*1095822-18-6*
Cat. No.:	*B1399501*

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In the landscape of medicinal chemistry and chemical biology, the 7-deazapurine (or pyrrolo[2,3-d]pyrimidine) scaffold stands out as a "privileged structure." These purine isosteres, where the nitrogen atom at position 7 is replaced by a carbon, exhibit profound and often enhanced biological activities compared to their natural counterparts.[1][2][3] This seemingly subtle structural modification has significant electronic and steric consequences: it renders the five-membered ring more electron-rich and, critically, provides a carbon handle (C7) for chemical functionalization without disrupting the hydrogen-bonding face required for base-pairing.[1][2][4] These unique features have enabled the development of 7-deazapurine derivatives as potent therapeutic agents, sophisticated biological probes, and versatile components for nucleic acid engineering.[1][2] This guide provides a comprehensive overview of the core synthetic strategies used to access these valuable compounds and explores their diverse and impactful applications.

Part 1: Strategic Synthesis of 7-Deazapurine Derivatives

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The synthesis of 7-deazapurine nucleosides and their analogues is a multistep process that hinges on two pivotal stages: the construction and functionalization of the heterocyclic core and its subsequent attachment to a sugar moiety (glycosylation).

Building the Heterocyclic Core: Cross-Coupling and Cyclization Strategies

Modern synthetic approaches have largely moved towards convergent strategies, where a functionalized pyrimidine is coupled with a suitable partner to construct the fused pyrrole ring.

A. Palladium- and Nickel-Catalyzed Cross-Coupling Reactions: Palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Negishi reactions, are workhorses for creating the C-C bond that forms the basis of the pyrrole ring.[5] Classical protocols often rely on coupling aryl halides with organic boron compounds.[5] A particularly effective and widely used strategy involves the Negishi cross-coupling of a zincated 4,6-dichloropyrimidine with a halo-aromatic or halo-heteroaromatic partner.[6][7][8] This is followed by an azidation and a thermal or photochemical cyclization to yield the fused deazapurine core.[6][7][8] This approach is highly versatile for creating complex, polycyclic fused systems.[6][8]

More recently, a push towards "greener" chemistry has led to the development of iron/copper co-catalyzed cross-coupling reactions, which avoid costly and toxic heavy metals like palladium.[5]

B. C-H Functionalization: A cutting-edge approach involves the direct C-H functionalization of aromatics and heteroaromatics, followed by cross-coupling. For instance, a novel method utilizes the C–H functionalization of diverse (hetero)aromatics with dibenzothiophene-S-oxide, which then undergoes a Negishi cross-coupling with a pyrimidine-zinc reagent to build the precursor for cyclization.[6][8] This strategy opens avenues to novel fused deazapurines that were previously inaccessible.[6]

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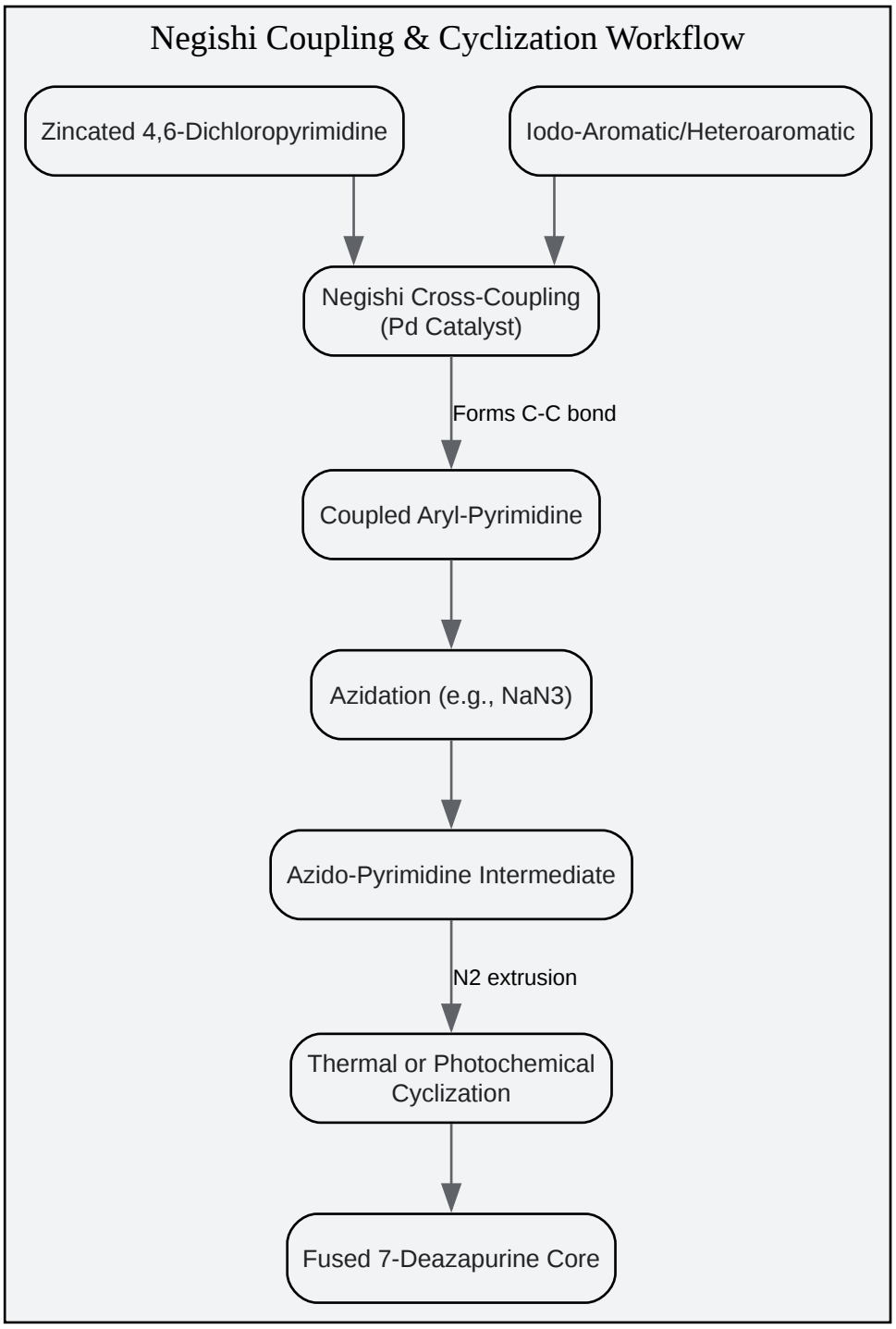

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Caption: General workflow for synthesizing fused 7-deazapurine cores.

Glycosylation: Attaching the Sugar Moiety

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The introduction of the sugar is a critical step that defines the final compound as a nucleoside. The stereochemical outcome of this reaction is paramount.

A. Chemical Glycosylation (Vorbrüggen Method): The most common chemical method is the Vorbrüggen glycosylation, which typically involves reacting the silylated heterocyclic base with an activated sugar donor (e.g., a 1-O-acetyl- or 1-chloro-sugar) in the presence of a Lewis acid catalyst like trimethylsilyl trifluoromethanesulfonate (TMSOTf).[9] While widely used, this method can sometimes lead to a mixture of α and β anomers, especially with 2'-deoxyribose sugars, necessitating careful purification.[7][10] For certain 7-deazapurine bases, the presence of an electron-withdrawing group at the C7 position (like iodine) is important for successful glycosylation.[9]

B. Chemoenzymatic Synthesis: Enzymatic transglycosylation offers a powerful alternative that leverages the stereo- and regiospecificity of enzymes like purine nucleoside phosphorylase (PNP).[11] This method uses a readily available nucleoside as the sugar donor and the target heterocycle as the acceptor. E. coli PNP has proven to be a versatile catalyst, tolerating a wide range of modified bases and sugars.[11] For the synthesis of 2'-deoxynucleosides, the enzymatic route is often preferred as it avoids the anomeric mixtures common in chemical synthesis.[10]

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Method	Advantages	Disadvantages	Causality & Rationale
Vorbrüggen Glycosylation	Broad substrate scope; well-established.	Can produce anomeric mixtures; may require specific activating groups on the base.	The Lewis acid activates the sugar, making C1' electrophilic for attack by the nucleobase nitrogen. The anomeric outcome is influenced by neighboring group participation from the C2' substituent.
Enzymatic Transglycosylation	High stereo- and regiospecificity (typically yields only the β-anomer); milder reaction conditions.	Substrate scope is limited by the enzyme's tolerance; reaction times can be long.	The enzyme's active site precisely orients the substrates, ensuring the glycosidic bond forms with the correct stereochemistry, mimicking the natural biosynthetic pathway.

Part 2: Applications of 7-Deazapurine Derivatives

The versatility of the 7-deazapurine scaffold has led to its exploration in numerous fields, most notably in drug discovery and as tools for chemical biology.

Medicinal Chemistry

A. Anticancer (Cytotoxic) Agents: 7-Deazapurine nucleosides represent a highly promising class of anticancer agents.[1]

- Mechanism of Action: Many potent derivatives, particularly 7-(het)aryl-7-deazaadenosines, exert their effect through a multi-pronged mechanism.[1][2] They are selectively activated in cancer cells via phosphorylation to the corresponding triphosphate.[7][12] This active

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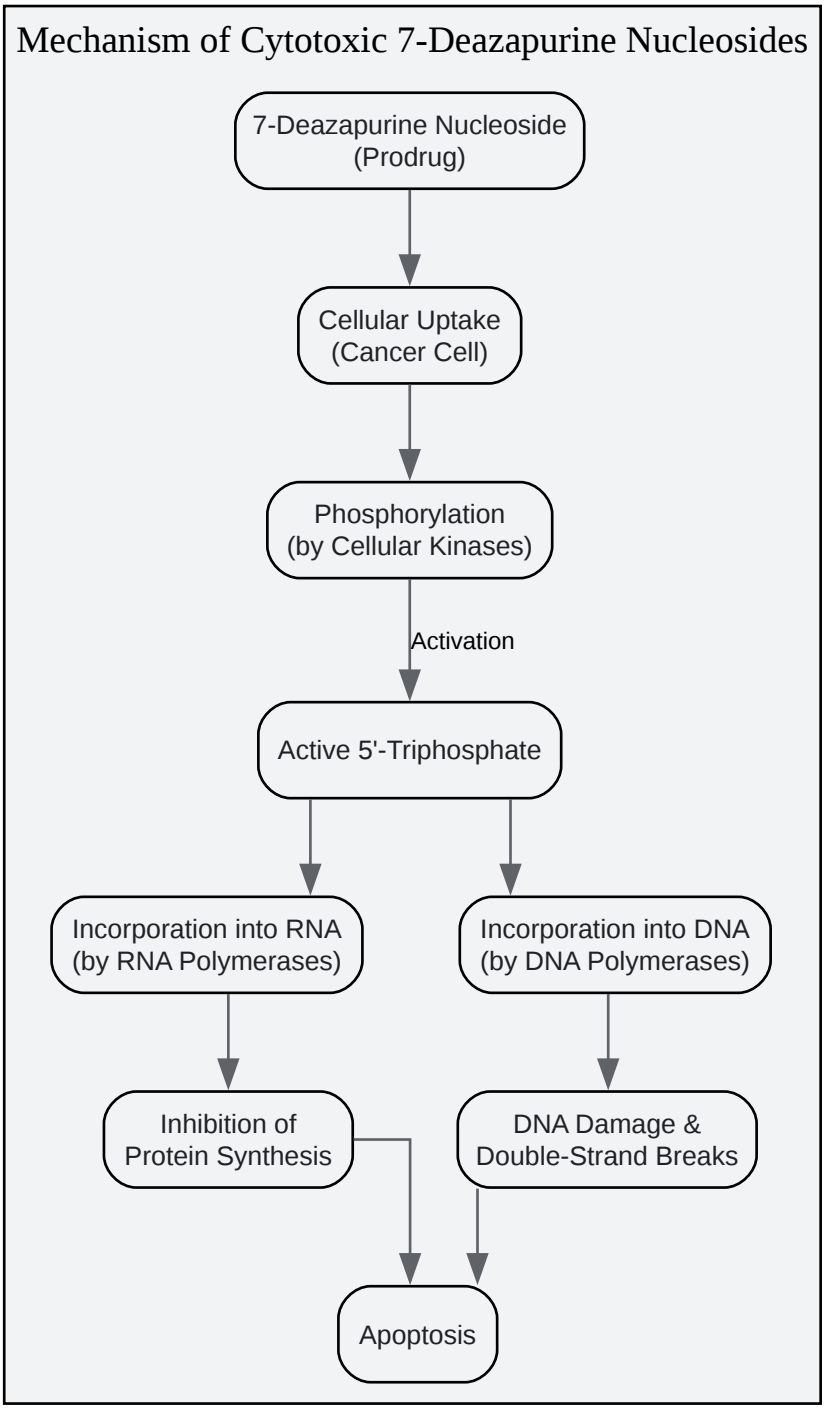
metabolite is then incorporated into both RNA, leading to inhibition of protein synthesis, and DNA, causing DNA damage, double-strand breaks, and ultimately apoptosis.[1][2][7][12][13]



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Caption: Bioactivation pathway of cytotoxic 7-deazapurine nucleosides.

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- Kinase Inhibitors: The pyrrolo[2,3-d]pyrimidine core is a key pharmacophore in many approved kinase inhibitors, such as Ribociclib (CDK4/6 inhibitor) and Ruxolitinib (JAK1/2 inhibitor).[4] Hybrid molecules linking 7-deazapurine with other pharmacophores, like isatin, have been designed as multi-target kinase inhibitors against enzymes like EGFR, HER2, VEGFR2, and CDK2.[14][15]

B. Antiviral Agents: Sugar-modified 7-deazapurine nucleosides are potent antiviral agents.[1][2] Derivatives with 2'-C-methylribo- or 2'-C-methyl-2'-fluororibo- modifications have shown significant activity against Hepatitis C virus (HCV), with several compounds entering clinical trials.[1][2][16] The triphosphate form of these nucleosides acts as a chain terminator for the viral RNA-dependent RNA polymerase. Analogues have also been investigated for activity against other RNA viruses like Dengue virus.[13][17]

C. Antibacterial Agents: The search for new antibiotics has led to the investigation of 7-deazapurine derivatives. Flexible analogues of 8-aza-7-deazapurine nucleosides have demonstrated notable activity against mycobacteria.[10]

Compound Type	Organism	Activity (MIC99)	Reference
Carbocyclic 8-aza-7-deazahypoxanthine analogue	M. tuberculosis H37Rv	20 µg/mL	[10]
Pyrazolyl-pyrimidine analogue	M. tuberculosis H37Rv	40 µg/mL	[10]
Norcarbocyclic 8-aza-7-deazahypoxanthine analogue	M. smegmatis mc2 155	13 µg/mL	[10]
Ribofuranosyl-pyrazolyl-pyridine analogue	M. smegmatis mc2 155	50 µg/mL	[10]

Chemical Biology and Diagnostics

A. Fluorescent Probes: The ability to attach aromatic systems to the C7 position has been exploited to create fluorescent nucleoside analogues.[6] Polycyclic fused 7-deazapurines,

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particularly phenyl- and thienyl-substituted derivatives, exhibit strong fluorescence with high quantum yields, making them excellent intrinsic probes.[6] These fluorescent nucleosides can be converted to their triphosphates and enzymatically incorporated into DNA or RNA, enabling the study of nucleic acid structure, dynamics, and interactions without the need for bulky external dyes.[6]

Fused 7-Deoxyadenosine Analogue	Emission Max (λem)	Quantum Yield (Φ) in Water	Reference
Phenyl-thieno-fused	~400 nm	48%	[6]
Thienyl-thieno-fused	~424 nm	16-25%	[6]
Thienothieno-fused	N/A	Very weak	[6]

B. Modified Oligonucleotides: Incorporating 7-deazapurine derivatives into oligonucleotides offers several advantages. The C7 position is located in the major groove of the DNA double helix, meaning that modifications at this site generally do not interfere with Watson-Crick base pairing.[18]

- Stabilization: Attaching alkynyl groups at C7 can significantly stabilize DNA duplexes against thermal denaturation.[19]
- Probing Interactions: Replacing guanine with 7-deazaguanine removes the N7 atom, a key hydrogen bond acceptor for protein interactions in the major groove, making it a valuable tool for studying DNA-protein recognition.[20]
- Preventing G-Quadruplexes: 7-deazaguanine lacks the Hoogsteen face N7 atom required for G-quadruplex formation, so its incorporation can prevent the aggregation of G-rich sequences during synthesis and purification.[20]

Part 3: Experimental Protocol Example

Synthesis of a Fused 7-Deazapurine Core via Negishi Coupling and Photocyclization This protocol is a generalized representation based on methodologies described in the literature.[6] [7]

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Step 1: Negishi Cross-Coupling

- To a flame-dried, three-neck flask under an argon atmosphere, add the iodo-heteroaromatic starting material (1.0 eq) and anhydrous THF.
- Cool the solution to -78 °C. Add n-butyllithium (1.1 eq) dropwise and stir for 30 minutes.
- In a separate flask, add anhydrous zinc chloride (1.2 eq) and anhydrous THF.
- Cannulate the organolithium solution into the zinc chloride suspension at -78 °C and allow the mixture to warm to room temperature over 1 hour to form the organozinc reagent.
- In the main reaction flask, dissolve 4,6-dichloro-5-iodopyrimidine (1.2 eq) and $Pd(PPh_3)_4$ (0.05 eq) in anhydrous THF.
- Cannulate the prepared organozinc reagent into the main flask and heat the reaction mixture to reflux for 12-24 hours, monitoring by TLC or LC-MS.
- Upon completion, cool the reaction, quench with saturated aqueous NH_4Cl, and extract with ethyl acetate. The organic layers are combined, dried over Na_2SO_4, filtered, and concentrated under reduced pressure.
- Purify the crude product by column chromatography to yield the coupled (het)aryl-pyrimidine.
    - Causality: The palladium catalyst facilitates the transfer of the (het)aryl group from zinc to the pyrimidine, forming a new C-C bond. Anhydrous and inert conditions are critical as organometallic reagents are highly reactive with water and oxygen.

Step 2: Azidation

- Dissolve the coupled product (1.0 eq) in DMF.
- Add sodium azide (3.0 eq) and stir the mixture at room temperature for 4-8 hours.
- Monitor the reaction by TLC. Upon completion, pour the reaction mixture into ice water and extract with ethyl acetate.

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- Wash the combined organic layers with brine, dry over Na_2SO_4, and concentrate to yield the azido-pyrimidine intermediate, which is often used without further purification.
    - Causality: The azide anion displaces one of the chlorine atoms via nucleophilic aromatic substitution, introducing the functionality required for the subsequent cyclization.

Step 3: Photochemical Cyclization

- Dissolve the azido-pyrimidine intermediate in a suitable solvent (e.g., THF) in a quartz reaction vessel.
- Deoxygenate the solution by bubbling argon through it for 30 minutes.
- Irradiate the solution with a medium-pressure mercury lamp (e.g., 254 nm) for 2-6 hours while maintaining a low temperature.
- Monitor the reaction for the disappearance of the starting material.
- Concentrate the solvent and purify the residue by column chromatography to obtain the final fused 7-deazapurine heterocycle.
    - Causality: UV irradiation promotes the extrusion of N_2 gas from the azide group, generating a highly reactive nitrene intermediate which then undergoes an intramolecular electrophilic attack on the adjacent aromatic ring to form the new five-membered pyrrole ring.

Future Perspectives

The 7-deazapurine scaffold continues to be a fertile ground for innovation. Future research will likely focus on several key areas: the development of more efficient and sustainable synthetic methods, such as novel C-H activation and biocatalytic routes; the exploration of new, complex fused heterocyclic systems to expand chemical space; and the application of these derivatives in emerging fields like targeted protein degradation (PROTACs) and the construction of functional nucleic acid nanomaterials. The proven track record of 7-deazapurines in both the clinic and the laboratory ensures their continued prominence in the pursuit of novel therapeutics and advanced biological tools.

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